

Introduction: The Versatility of a Core Phosphine Ligand

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Diphenylvinylphosphine*

Cat. No.: *B1198819*

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Diphenylvinylphosphine, an organophosphorus compound featuring two phenyl groups and a vinyl moiety attached to a central phosphorus atom, is a cornerstone reagent and ligand in contemporary organic and organometallic chemistry.^[1] As a tertiary phosphine, its utility is primarily derived from the electronic and steric properties conferred by the phosphorus lone pair, which readily coordinates to transition metals.^[1] This coordination is fundamental to its extensive use as a ligand in catalysis, where it facilitates a wide array of synthetic transformations crucial for pharmaceutical development, materials science, and academic research.^{[2][3][4]} This guide provides an in-depth examination of its core properties, synthesis, and critical applications, tailored for researchers and drug development professionals.

Core Physicochemical Properties

The fundamental characteristics of **diphenylvinylphosphine** are summarized below. These properties are critical for its handling, reaction setup, and purification.

Property	Value
Molecular Formula	C ₁₄ H ₁₃ P[2][3][5]
Molecular Weight	212.23 g/mol [3][5][6][7]
Appearance	Colorless to yellow liquid or solid[2][6][8]
CAS Number	2155-96-6[5][6][7]
Density	1.067 g/mL at 25 °C[2][6][8]
Boiling Point	104 °C at 0.25 mmHg[2][6][8]
Melting Point	70.5-71.5 °C[2][8][9]
Refractive Index	n ₂₀ /D 1.626[2][6][8]

Synthesis: A Modern Approach via Cross-Coupling

While several methods exist for the synthesis of **diphenylvinylphosphine**, palladium-catalyzed cross-coupling reactions represent a modern, high-yield approach.[1] This methodology involves the reaction of a phosphorus-hydrogen bond in diphenylphosphine with a vinyl electrophile, such as a vinyl halide or triflate.

Expert Rationale for Synthetic Choices

The choice of a palladium catalyst is deliberate; palladium complexes are highly efficient in mediating the formation of carbon-phosphorus bonds. The phosphine ligand used in the catalyst system is itself critical, as it modulates the reactivity of the palladium center. The entire procedure must be conducted under an inert atmosphere (e.g., nitrogen or argon). This is a non-negotiable requirement because tertiary phosphines, particularly the diphenylphosphine starting material, are highly susceptible to oxidation by atmospheric oxygen, which would form the corresponding phosphine oxide and terminate the desired reaction.

Experimental Protocol: Palladium-Catalyzed Vinylation of Diphenylphosphine

Objective: To synthesize **diphenylvinylphosphine** from diphenylphosphine and vinyl bromide.

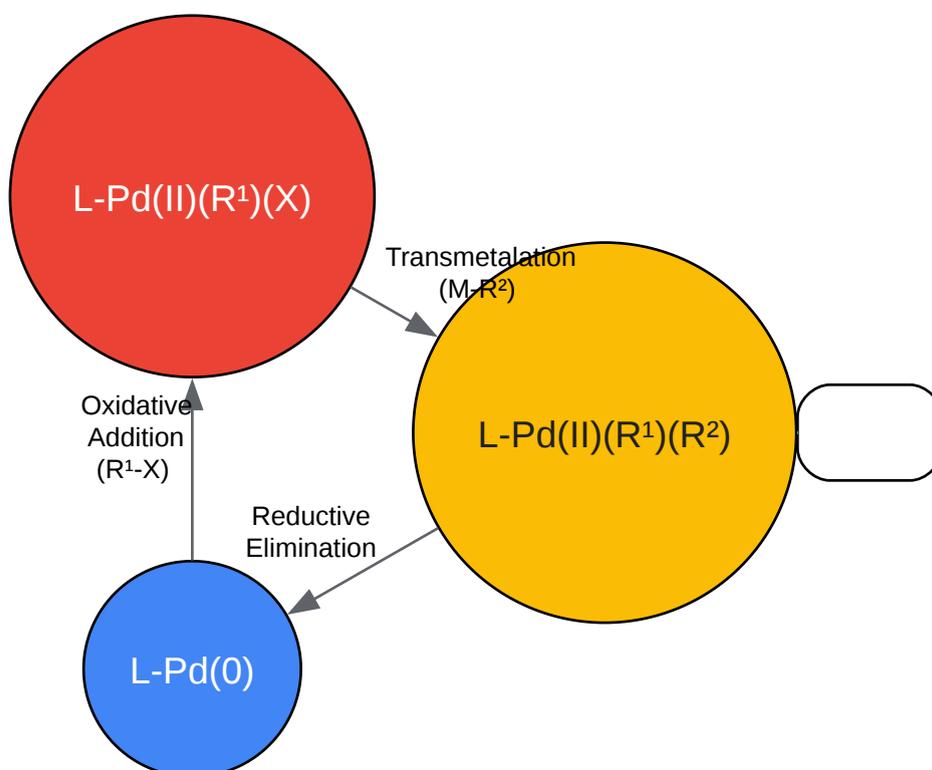
Materials:

- Diphenylphosphine
- Vinyl bromide (as a solution or condensed gas)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- A suitable phosphine ligand (e.g., Xantphos)
- A non-nucleophilic base (e.g., sodium tert-butoxide)
- Anhydrous, degassed toluene
- Schlenk flask and manifold for inert atmosphere operations

Procedure:

- Inert Atmosphere Setup: The Schlenk flask is flame-dried under vacuum and backfilled with nitrogen three times to ensure an oxygen-free environment.
- Reagent Addition: To the flask, add palladium(II) acetate (1 mol%), the phosphine ligand (2 mol%), and sodium tert-butoxide (1.2 equivalents).
- Solvent and Reactant Introduction: Add anhydrous, degassed toluene via cannula. Stir the mixture to form the active catalyst. Add diphenylphosphine (1.0 equivalent) via syringe.
- Vinylation: Slowly bubble vinyl bromide gas through the solution or add a solution of vinyl bromide in toluene. The reaction is typically exothermic and may require cooling.
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or ^{31}P NMR spectroscopy until the starting diphenylphosphine is consumed.
- Workup and Purification: Upon completion, the reaction is quenched with degassed water. The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed in vacuo. The crude product is then purified by vacuum distillation or chromatography to yield pure **diphenylvinylphosphine**.

Synthesis Workflow Diagram



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Caption: Generalized palladium cross-coupling catalytic cycle.

Safety, Handling, and Storage

Proper handling of **diphenylvinylphosphine** is critical due to its reactivity and potential hazards. It is classified as an irritant to the eyes, respiratory system, and skin. [2][8]

Hazard Information	Precautionary Measures
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

| Precautionary Statements | P261: Avoid breathing vapors. P280: Wear protective gloves/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Handling and Storage Protocol

- Inert Atmosphere: Always handle **diphenylvinylphosphine** under an inert atmosphere of nitrogen or argon to prevent oxidation. [1][10] Use Schlenk line techniques or a glovebox.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, lab coat, and chemical-resistant gloves. * Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [10] It should be stored under nitrogen and protected from light. [5][8]

Conclusion

Diphenylvinylphosphine is more than just a chemical reagent; it is an enabling tool for chemical innovation. Its well-defined molecular weight and formula are the basis for its predictable reactivity as a versatile phosphine ligand. For researchers in drug development and organic synthesis, a thorough understanding of its properties, handling requirements, and catalytic applications is essential for designing and executing complex synthetic strategies that lead to novel therapeutics and advanced materials.

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- To cite this document: BenchChem. [Introduction: The Versatility of a Core Phosphine Ligand]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198819#diphenylvinylphosphine-molecular-weight-and-formula>]

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